

Electron Ionization Mass Spectrum of 2,2-Dichlorobutane: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Dichlorobutane

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This in-depth technical guide provides a comprehensive overview of the electron ionization mass spectrum of **2,2-dichlorobutane**. It includes detailed quantitative data, experimental protocols for spectral acquisition, and a visualization of the compound's fragmentation pathway, serving as a crucial resource for identification and structural elucidation in various scientific and industrial applications.

Mass Spectral Data

The electron ionization (EI) mass spectrum of **2,2-dichlorobutane** is characterized by a series of fragment ions, with the molecular ion being of low abundance. The quantitative data, including the mass-to-charge ratio (m/z) and relative abundance of the principal ions, are summarized in Table 1. This data is crucial for the identification of **2,2-dichlorobutane** in complex mixtures.^{[1][2]}

Table 1: Key Ions in the Electron Ionization Mass Spectrum of **2,2-Dichlorobutane**

m/z	Relative Abundance (%)	Proposed Fragment Ion
29	25.0	[C2H5]+
55	72.4	[C4H7]+
91	100.0 (Base Peak)	[C4H8Cl]+
93	32.0	[C4H8(37)Cl]+
97	50.7	[C3H6Cl2]+•

Data sourced from the National Institute of Standards and Technology (NIST) Mass Spectrometry Data Center and PubChem.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The mass spectrum of **2,2-dichlorobutane** is typically acquired using a Gas Chromatograph-Mass Spectrometer (GC-MS) system equipped with an electron ionization source. The following protocol outlines a standard methodology for this analysis.[\[3\]](#)

Sample Preparation: **2,2-Dichlorobutane**, a volatile liquid, is diluted in a suitable solvent, such as methanol or dichloromethane, to a concentration of approximately 1 part per million (ppm).

Gas Chromatography (GC) Conditions:

- Injector: Split/splitless injector, operated in split mode with a typical split ratio of 50:1.
- Injector Temperature: 250 °C.
- Column: A non-polar capillary column, such as a 30 m x 0.25 mm internal diameter, 0.25 µm film thickness column with a 5% phenyl-methylpolysiloxane stationary phase.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Oven Temperature Program: An initial oven temperature of 40 °C is held for 2 minutes, followed by a ramp to 200 °C at a rate of 10 °C/min.[\[3\]](#)

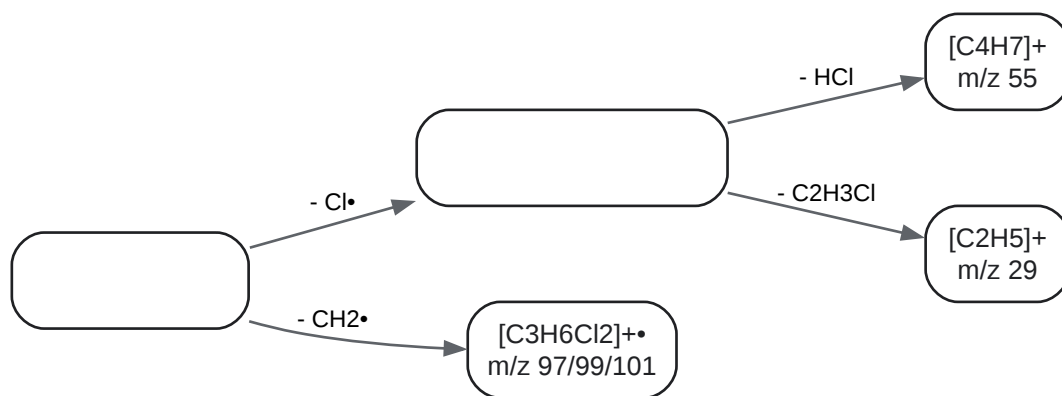
Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.[3]
- Ion Source Temperature: 230 °C.[3]
- Quadrupole Temperature: 150 °C.[3]
- Mass Range: m/z 40-150.
- Scan Speed: 1000 amu/s.[3]

Fragmentation Pathway

The fragmentation of **2,2-dichlorobutane** upon electron ionization is governed by the stability of the resulting carbocations and radical species. The initial event is the removal of an electron to form the molecular ion ($[M]^{\bullet+}$), which is often unstable and present in low abundance.[3] Subsequent fragmentation occurs through various pathways, including the cleavage of C-C and C-Cl bonds. The presence of two chlorine atoms leads to characteristic isotopic patterns for chlorine-containing fragments, with peaks at m/z and m/z+2 in an approximate 3:1 ratio for fragments with one chlorine atom.

The proposed fragmentation pathway for **2,2-dichlorobutane** is illustrated in the following diagram:

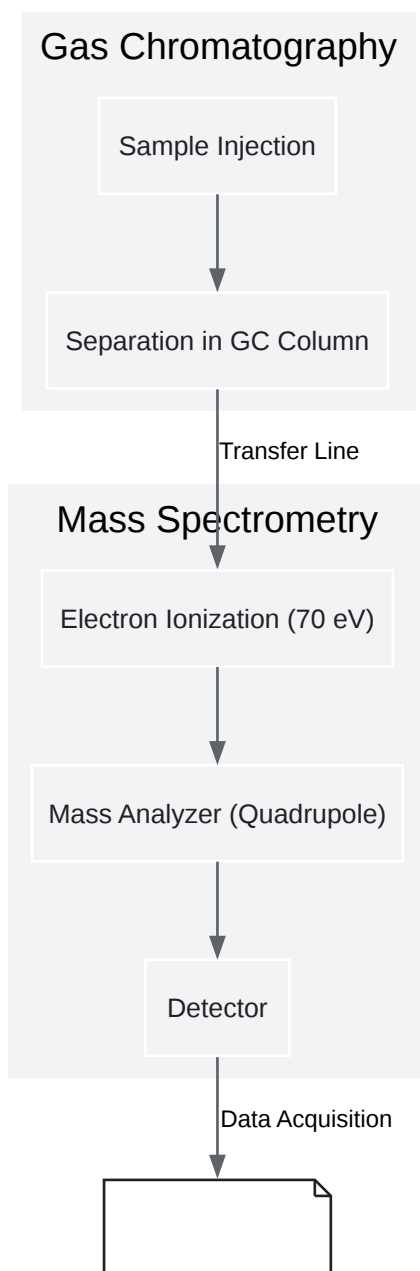


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Caption: Proposed fragmentation pathway of **2,2-Dichlorobutane**.

Experimental Workflow

The overall workflow for the analysis of **2,2-dichlorobutane** using GC-MS is a standardized procedure in analytical chemistry. It ensures the separation of the analyte from any potential matrix components before its introduction into the mass spectrometer for ionization, fragmentation, and detection.



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Caption: Generalized workflow for GC-MS analysis.

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- To cite this document: BenchChem. [Electron Ionization Mass Spectrum of 2,2-Dichlorobutane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583581#electron-ionization-mass-spectrum-of-2-2-dichlorobutane]

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